

# Strategic Sourcing & Synthesis Guide: 2-Chloro-5-ethyl-1,3-oxazole

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## Compound of Interest

Compound Name: 2-chloro-5-ethyl-1,3-oxazole

CAS No.: 1894758-54-3

Cat. No.: B6255783

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## Part 1: Executive Summary & Technical Profile

### The "Elusive Scaffold" Paradox

**2-Chloro-5-ethyl-1,3-oxazole** (CAS: Non-standard/Derivative-dependent) is a high-value heterocyclic building block used primarily for introducing the oxazole moiety into pharmaceutical candidates via Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar) or transition-metal-catalyzed cross-couplings (Suzuki-Miyaura, Stille).

Unlike its carboxylate stabilized cousins (e.g., ethyl 2-chloro-1,3-oxazole-5-carboxylate, CAS 862599-47-1), the simple alkyl-substituted 2-chlorooxazole is rarely available as a shelf-stable commodity. Its high electrophilicity at the C2 position renders it susceptible to hydrolysis, converting it back to the thermodynamically stable 2-oxazolone form upon prolonged storage or exposure to moisture.

**Strategic Recommendation:** Researchers requiring this specific core must adopt a "Make-on-Demand" or "Custom Synthesis" strategy. Relying on catalog stock for this specific alkyl congener will likely yield degraded material or lead times exceeding 12 weeks.

## Technical Specifications

| Property            | Data                                                                          |
|---------------------|-------------------------------------------------------------------------------|
| Chemical Structure  | Oxazole ring, Ethyl at C5, Chloro at C2                                       |
| SMILES              | <chem>CCC1=CN=C(Cl)O1</chem>                                                  |
| Molecular Weight    | ~131.56 g/mol                                                                 |
| Reactivity Class    | Heteroaryl Chloride (High S <sub>N</sub> Ar activity)                         |
| Stability Profile   | Hydrolytically Unstable. Half-life < 48h in aqueous organic solvents at pH 7. |
| Storage Requirement | -20°C, Argon atmosphere, Desiccated.                                          |

## Part 2: Sourcing Strategy (Buy vs. Make)

Because direct commercial stock is virtually non-existent for the specific 5-ethyl congener, you must choose between outsourcing the synthesis or producing it in-house.

### Option A: Commercial Sourcing (Custom Synthesis)

Do not search for "in-stock" status. Instead, issue a Request for Quote (RFQ) to vendors specializing in heterocyclic functionalization.

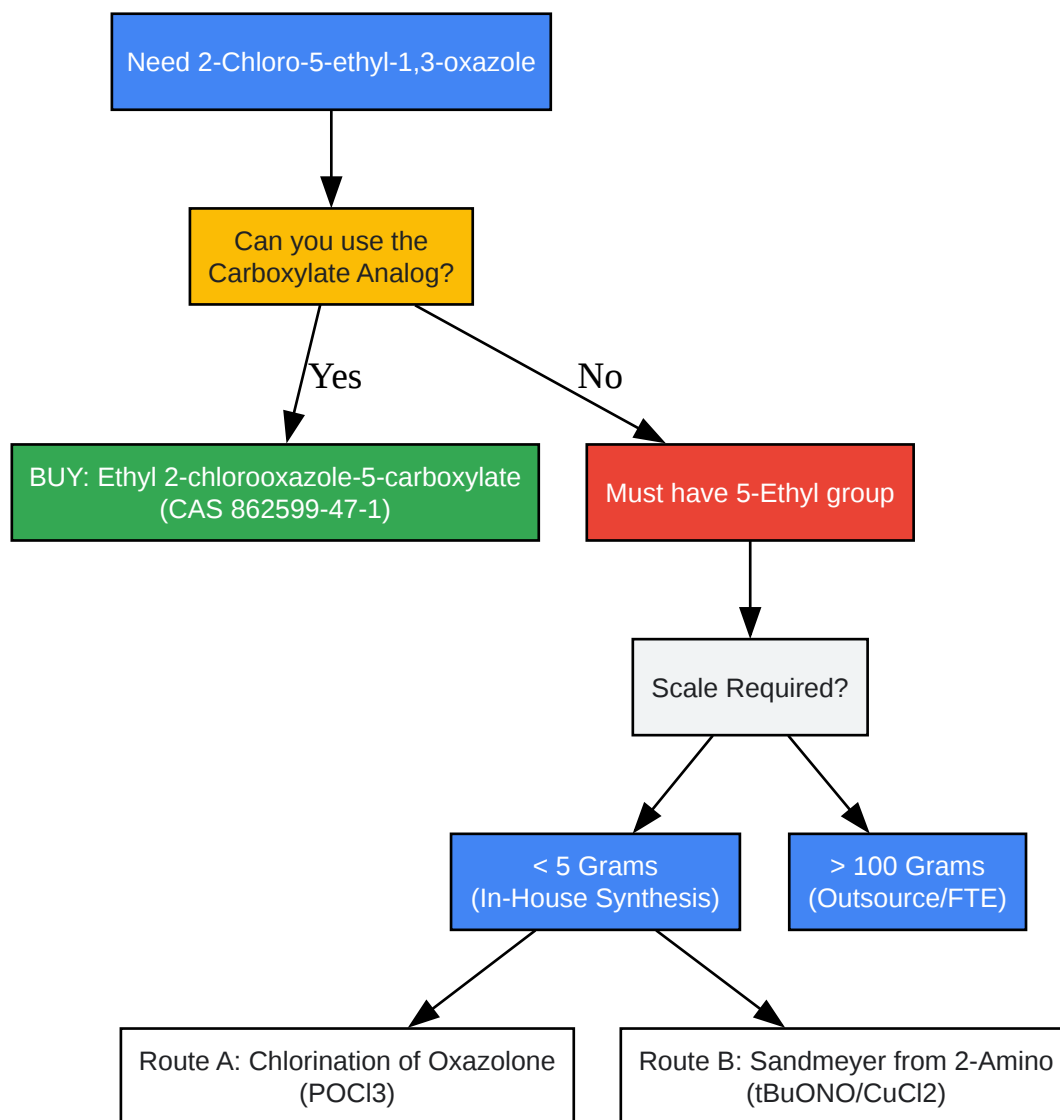
Recommended Vendor Tiers:

- Tier 1 (High Reliability/FTE Services): Enamine, WuXi AppTec, ChemPartner.
  - Why: These vendors have established protocols for handling unstable halo-heterocycles.
- Tier 2 (Catalog/Building Blocks): Combi-Blocks, ChemScene, Accela ChemBio.
  - Strategy: Check for the carboxylate precursor (CAS 862599-47-1) if your SAR allows for an ester handle. If you strictly need the ethyl group, request custom synthesis.

### Option B: In-House Synthesis (The "Make" Protocol)

If immediate material is required, in-house synthesis is the most reliable method to ensure purity. The recommended route avoids the unstable isolated intermediate by generating it in situ or using anhydrous conditions.

## Synthesis Decision Matrix



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Figure 1: Decision matrix for sourcing 2-chloro-5-ethyloxazole. Note the pivot to the carboxylate analog if SAR permits.

## Part 3: Experimental Protocols (The "Trustworthiness" Pillar)

### Protocol: Synthesis via Dehydroxy-Chlorination

This protocol is adapted for stability. It converts the 5-ethyl-2-oxazolone (often available or made from 2-aminobutan-1-one) into the chloride.

Safety Warning: POCl<sub>3</sub> is highly corrosive and reacts violently with water. Perform all operations in a fume hood.

#### Reagents:

- 5-Ethyl-3H-oxazol-2-one (Precursor)
- Phosphorus Oxychloride (POCl<sub>3</sub>) - 5.0 equiv.
- Triethylamine (Et<sub>3</sub>N) - 1.0 equiv.
- Solvent: Anhydrous Acetonitrile (MeCN) or Neat.

#### Step-by-Step Methodology:

- Setup: In a flame-dried round-bottom flask under Argon, suspend 5-ethyl-3H-oxazol-2-one (1.0 eq) in anhydrous MeCN (0.5 M).
- Addition: Cool to 0°C. Add Et<sub>3</sub>N (1.0 eq) followed by dropwise addition of POCl<sub>3</sub> (5.0 eq).
  - Expert Insight: The base is crucial to buffer the HCl formed, which can degrade the oxazole ring.
- Reaction: Heat to reflux (80-90°C) for 3-5 hours. Monitor by TLC (use a quenched aliquot).
  - Endpoint: Disappearance of the polar oxazolone spot.
- Workup (Critical):
  - Cool to room temperature.[\[1\]](#)[\[2\]](#)

- Concentrate under reduced pressure to remove excess POCl<sub>3</sub> (use a caustic trap).
- Resuspend residue in DCM. Pour onto crushed ice/NaHCO<sub>3</sub> mixture with vigorous stirring. Do not allow the aqueous phase to become acidic.
- Rapidly extract with DCM (x3), dry over Na<sub>2</sub>SO<sub>4</sub>, and concentrate at low temperature (<30°C).
- Purification: Flash chromatography on silica gel (neutralized with 1% Et<sub>3</sub>N) using Hexanes/EtOAc.

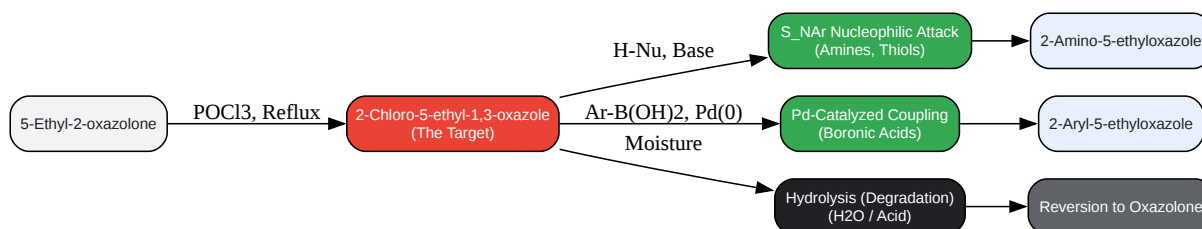
## Quality Control & Validation

Since the compound is unstable, standard QC must be modified.

| Test                                    | Acceptance Criteria                                                                             | Failure Mode Indicator                                   |
|-----------------------------------------|-------------------------------------------------------------------------------------------------|----------------------------------------------------------|
| <sup>1</sup> H NMR (CDCl <sub>3</sub> ) | Distinct singlet at ~7.5-7.8 ppm (C4-H). Ethyl signals: Quartet (~2.6 ppm), Triplet (~1.2 ppm). | Broad peak at ~8.0-9.0 ppm (Hydrolysis to oxazolone NH). |
| LCMS                                    | M+H peak (verify Cl isotope pattern). Run in neutral/basic mobile phase (Ammonium Bicarbonate). | M+H corresponds to M-Cl+OH (Hydrolysis product).         |
| Appearance                              | Clear to pale yellow oil.                                                                       | Solid precipitate (Oxazolone formation).                 |

## Part 4: Reaction Pathway Visualization

Understanding the reactivity profile is essential for downstream application.<sup>[3]</sup> The 2-chloro position is the "warhead."



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Figure 2: Reactivity and degradation pathways. Note that hydrolysis reverts the product to the precursor form.

## References

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- Sandmeyer-Type Chlorination of Amino-Heterocycles
  - Title: "Deaminative chlorination of aminoheterocycles"[4]
  - Source: Nature Communic
  - URL:
- Commercial Analog Availability (Ethyl 2-chloro-1,3-oxazole-5-carboxylate)

- Title: "Ethyl 2-chloro-1,3-oxazole-5-carboxyl
- Source: Sigma-Aldrich
- URL:

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